

Synthesis and Purification of 1,14-Tetradecanedioic-D24 Acid: A Technical Guide

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Compound of Interest

Compound Name: 1,14-Tetradecanedioic-D24 acid

Cat. No.: B1436207

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and purification methods for **1,14-tetradecanedioic-D24 acid**, a deuterated analog of 1,14-tetradecanedioic acid. The information presented herein is intended for researchers, scientists, and professionals involved in drug development and other scientific endeavors requiring isotopically labeled compounds.

Introduction to 1,14-Tetradecanedioic Acid and its Deuterated Analog

1,14-Tetradecanedioic acid, a long-chain dicarboxylic acid, serves as a versatile building block in various industrial applications, including the synthesis of polyamides, polyesters, plasticizers, and lubricants.^{[1][2]} Its fully deuterated analog, **1,14-tetradecanedioic-D24 acid**, is of significant interest in metabolic research, pharmacokinetic studies, and as an internal standard in mass spectrometry-based analyses due to the kinetic isotope effect. The incorporation of deuterium can alter metabolic pathways, potentially leading to improved pharmacokinetic profiles of drug candidates.^[3]

Synthesis of 1,14-Tetradecanedioic-D24 Acid

The synthesis of **1,14-tetradecanedioic-D24 acid** can be approached through several methodologies, primarily involving the deuteration of the corresponding non-labeled

dicarboxylic acid or a suitable precursor. A common and effective method is through hydrogen/deuterium (H/D) exchange reactions.

Proposed Synthetic Pathway: Catalytic H/D Exchange

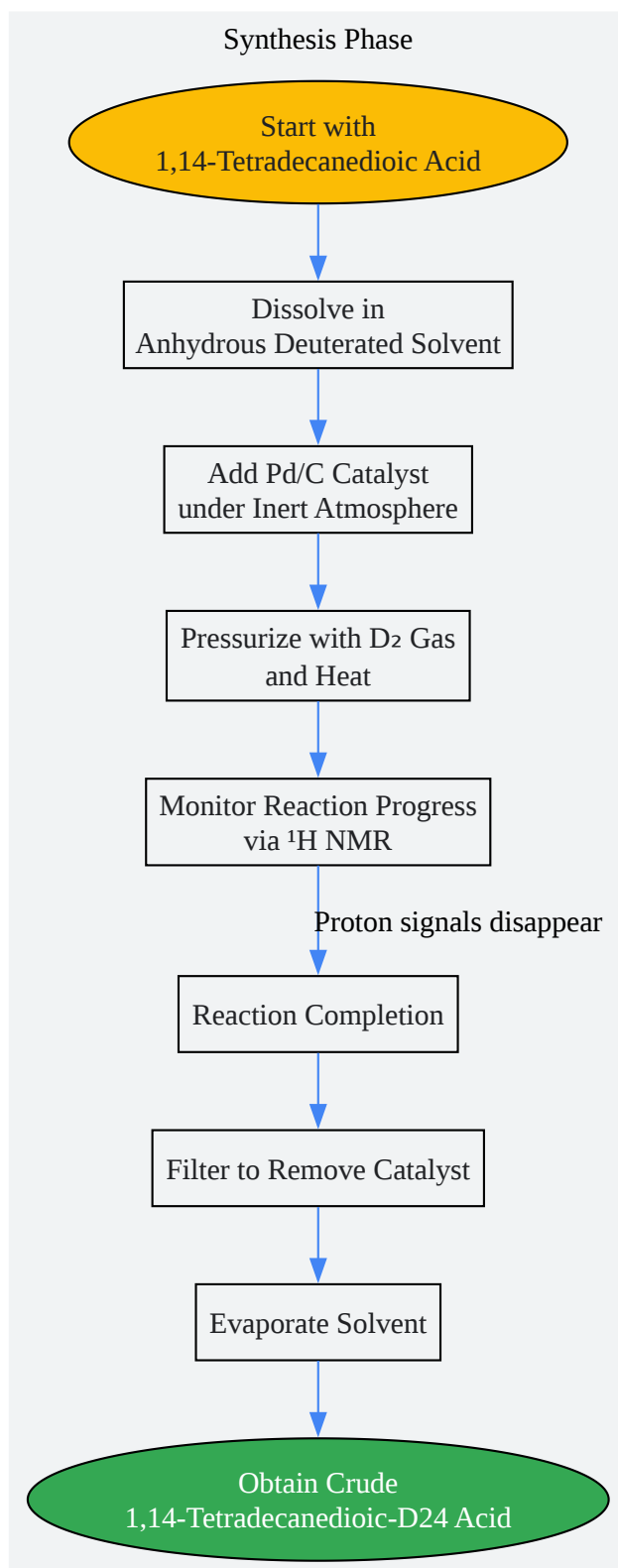
A plausible and scalable approach for the synthesis of **1,14-tetradecanedioic-D24 acid** is through a metal-catalyzed H/D exchange reaction using deuterium oxide (D_2O) as the deuterium source. This method has been successfully applied to the synthesis of other deuterated carboxylic acids.^{[4][5]}

Experimental Protocol: Catalytic H/D Exchange

- Materials:
 - 1,14-Tetradecanedioic acid
 - Deuterium oxide (D_2O , 99.8 atom % D)
 - Palladium on carbon (Pd/C, 10 wt%) or other suitable catalyst
 - Anhydrous, deuterated solvent (e.g., dioxane- d_8 , THF- d_8)
- Procedure:
 - In a high-pressure reactor, dissolve 1,14-tetradecanedioic acid in the anhydrous deuterated solvent.
 - Add the Pd/C catalyst to the solution under an inert atmosphere (e.g., argon).
 - Pressurize the reactor with deuterium gas (D_2) to an appropriate pressure.
 - Heat the reaction mixture to a temperature known to facilitate H/D exchange (typically ranging from 100 to 200 °C) and stir vigorously for an extended period (24-72 hours).
 - Monitor the progress of the reaction by taking small aliquots and analyzing them by 1H NMR to observe the disappearance of proton signals.

- Upon completion, cool the reactor to room temperature and carefully vent the deuterium gas.
- Filter the reaction mixture through a pad of celite to remove the catalyst.
- Remove the solvent under reduced pressure to obtain the crude **1,14-tetradecanedioic-D24 acid**.

Logical Relationship of Synthesis Steps



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Caption: Proposed workflow for the synthesis of **1,14-Tetradecanedioic-D₂₄ acid**.

Purification of 1,14-Tetradecanedioic-D24 Acid

Purification of deuterated compounds presents unique challenges, as isotopic mixtures are often difficult to separate using standard chromatographic techniques.^[6] The primary goal is to remove non-isotopic impurities while preserving the high isotopic enrichment.

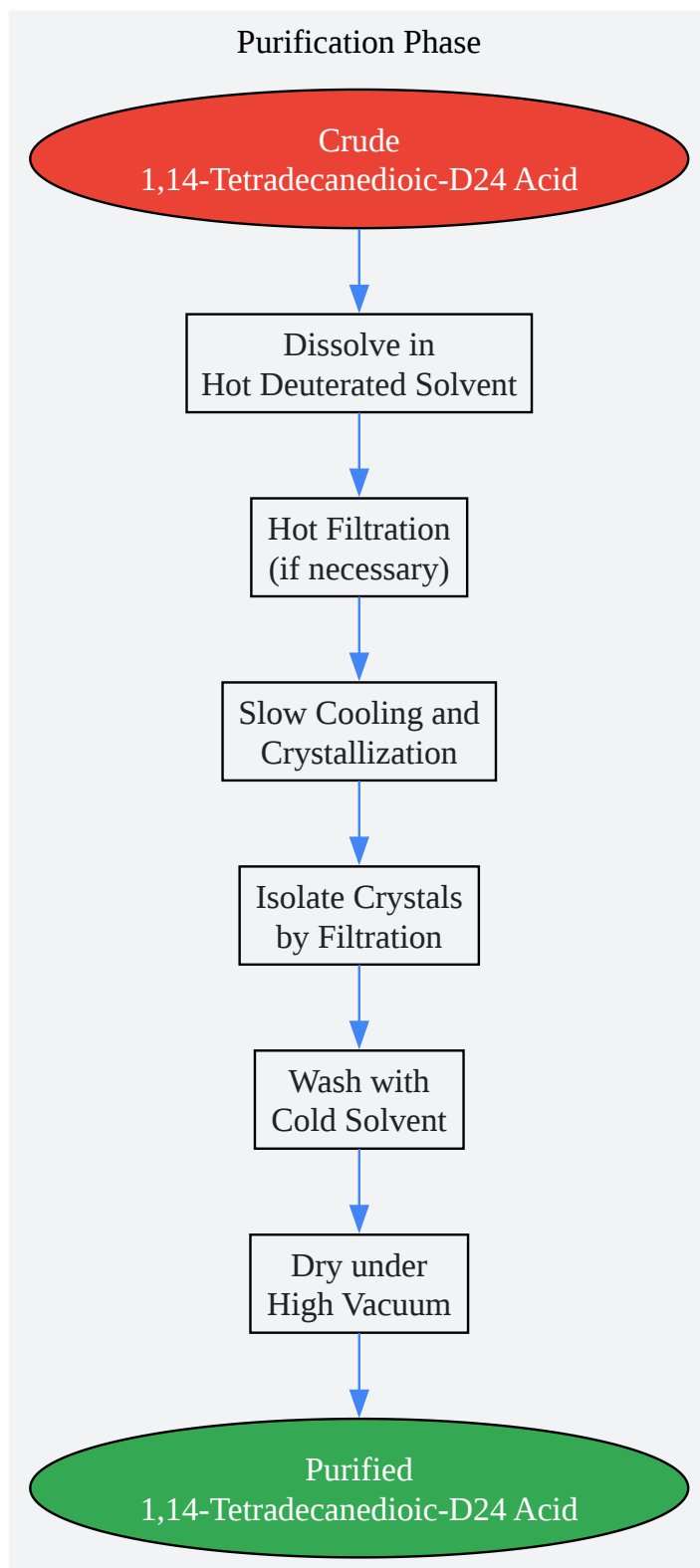
Recrystallization

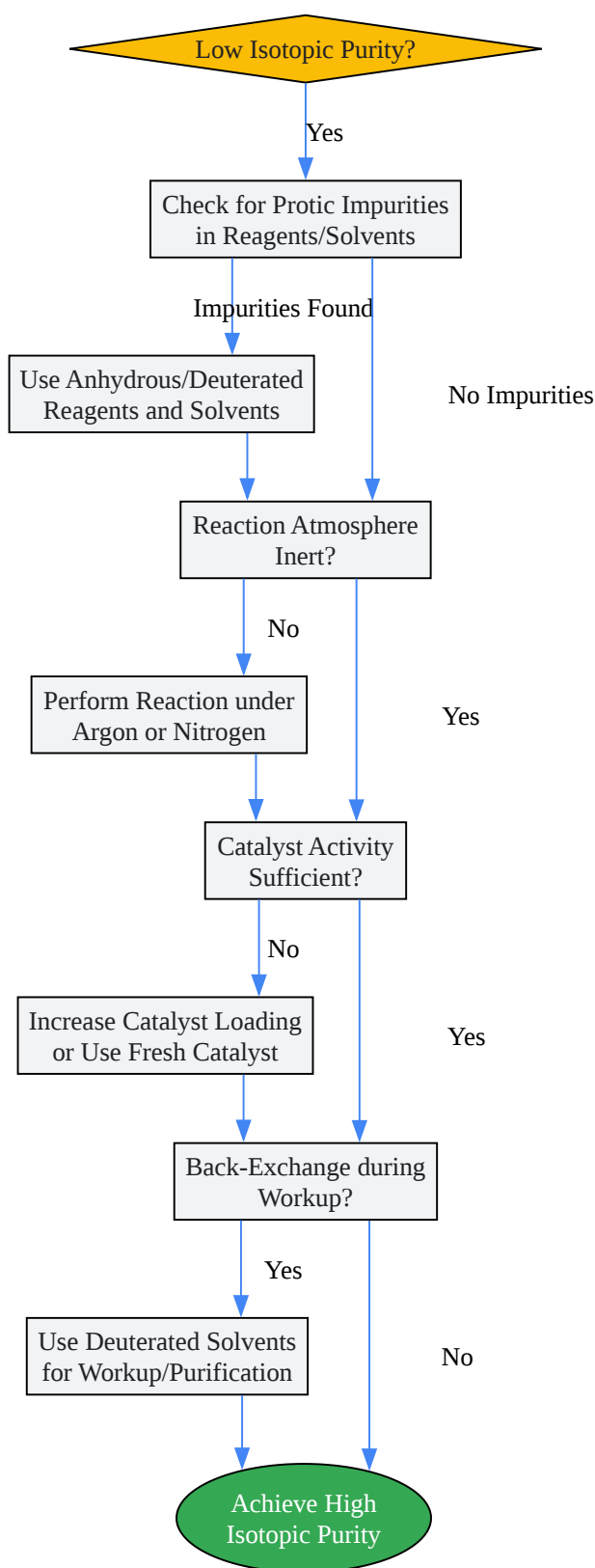
For solid compounds like **1,14-tetradecanedioic-D24 acid**, recrystallization is an effective method for removing chemical impurities.^[6]

Experimental Protocol: Recrystallization

- **Solvent Selection:** Choose a solvent system in which the deuterated acid is soluble at elevated temperatures but sparingly soluble at room temperature or below. A mixture of a deuterated solvent and a non-deuterated co-solvent might be necessary.
- **Dissolution:** Dissolve the crude product in the minimum amount of the hot solvent.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration.
- **Crystallization:** Allow the solution to cool slowly to induce crystallization. Further cooling in an ice bath can maximize the yield.
- **Isolation:** Collect the crystals by filtration.
- **Washing:** Wash the crystals with a small amount of cold, fresh solvent to remove any remaining impurities.
- **Drying:** Dry the purified crystals under high vacuum.

Purification Workflow





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